

Personal protective equipment for handling Z-Gly-Pro-AMC

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Compound of Interest

Compound Name: Z-Gly-Pro-AMC

Cat. No.: B1580624

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Essential Safety and Handling Guide for Z-Gly-Pro-AMC

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Z-Gly-Pro-AMC** (Z-L-glycyl-L-proline-7-amido-4-methylcoumarin). It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this fluorogenic substrate.

I. Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive Safety Data Sheet (SDS) is not publicly available, hazard information from suppliers indicates that **Z-Gly-Pro-AMC** should be handled with care. The compound is associated with the following hazard statements: H303 (May be harmful if swallowed), H313 (May be harmful in contact with skin), and H333 (May be harmful if inhaled)[1]. Therefore, adherence to standard laboratory safety protocols and the use of appropriate personal protective equipment are crucial.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical-resistant to protect against splashes and airborne particles.
Face Shield	Recommended in addition to goggles when a significant risk of splashing exists.	
Hand Protection	Nitrile Gloves	Disposable, chemical-resistant gloves are recommended.
Body Protection	Laboratory Coat	Should be fully buttoned to provide maximum coverage of skin and clothing.
Full-Length Pants	To cover any exposed skin on the lower body.	
Closed-Toe Shoes	Non-permeable footwear to prevent contact with chemicals in case of spills.	
Respiratory Protection	Fume Hood	Recommended when handling the compound in its powder form to avoid inhalation.

II. Operational Plan: Step-by-Step Handling Procedures

Proper handling of **Z-Gly-Pro-AMC** is essential for both experimental accuracy and personal safety. The following steps outline the key procedures from receipt to experimental use.

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage.

- For long-term stability, store the lyophilized peptide at -20°C and protect it from light.[2][3]
Some suppliers recommend storage at 0-8°C.[4]
- Reconstituted solutions in DMSO or ethanol can be stored at -20°C for up to one month or at -80°C for up to six months; protect from light and store under nitrogen.[2][3]
- To avoid degradation from repeated freeze-thaw cycles, it is advisable to aliquot the reconstituted solution into smaller, single-use volumes.

2. Reconstitution:

- Before opening, allow the vial of powdered **Z-Gly-Pro-AMC** to equilibrate to room temperature to prevent condensation.
- Work in a well-ventilated area, preferably a fume hood, when handling the powder.
- **Z-Gly-Pro-AMC** is soluble in DMSO (up to 125 mg/mL) and ethanol (up to 10 mg/mL).[3][5]
Ultrasonic assistance may be needed for complete dissolution in DMSO.[3]
- Gently swirl or vortex the vial to dissolve the powder. Avoid vigorous shaking.

3. Experimental Use:

- Refer to your specific experimental protocol for the appropriate buffer and final concentration.
- **Z-Gly-Pro-AMC** is a fluorogenic substrate used to measure the activity of enzymes like prolyl endopeptidase.[2][5]
- Upon cleavage, it releases the highly fluorescent 7-Amino-4-methylcoumarin (AMC).[2]
- Fluorescence is typically measured with an excitation wavelength of approximately 340-380 nm and an emission wavelength of 440-465 nm.[1][2][3][5]

III. Emergency Procedures and First Aid

In the event of accidental exposure, follow these first aid measures immediately:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to an area with fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Rinse the affected skin area thoroughly with large amounts of water. Remove any contaminated clothing. If irritation develops, consult a physician.
Eye Contact	Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to lift the eyelids to rinse thoroughly. Remove contact lenses if present and easy to do. Seek prompt medical attention.
Ingestion	If the person is conscious, wash out their mouth with water. Do not induce vomiting unless directed by medical personnel. Seek medical attention.

IV. Disposal Plan

Proper disposal of **Z-Gly-Pro-AMC** and its containers is critical to prevent environmental contamination and ensure compliance with regulations.

1. Spill Response:

- In the event of a spill, contain the material promptly using absorbent pads.
- Wear appropriate PPE, including gloves, goggles, and a lab coat, during cleanup.
- Decontaminate the area after the spill has been cleaned.

2. Waste Disposal:

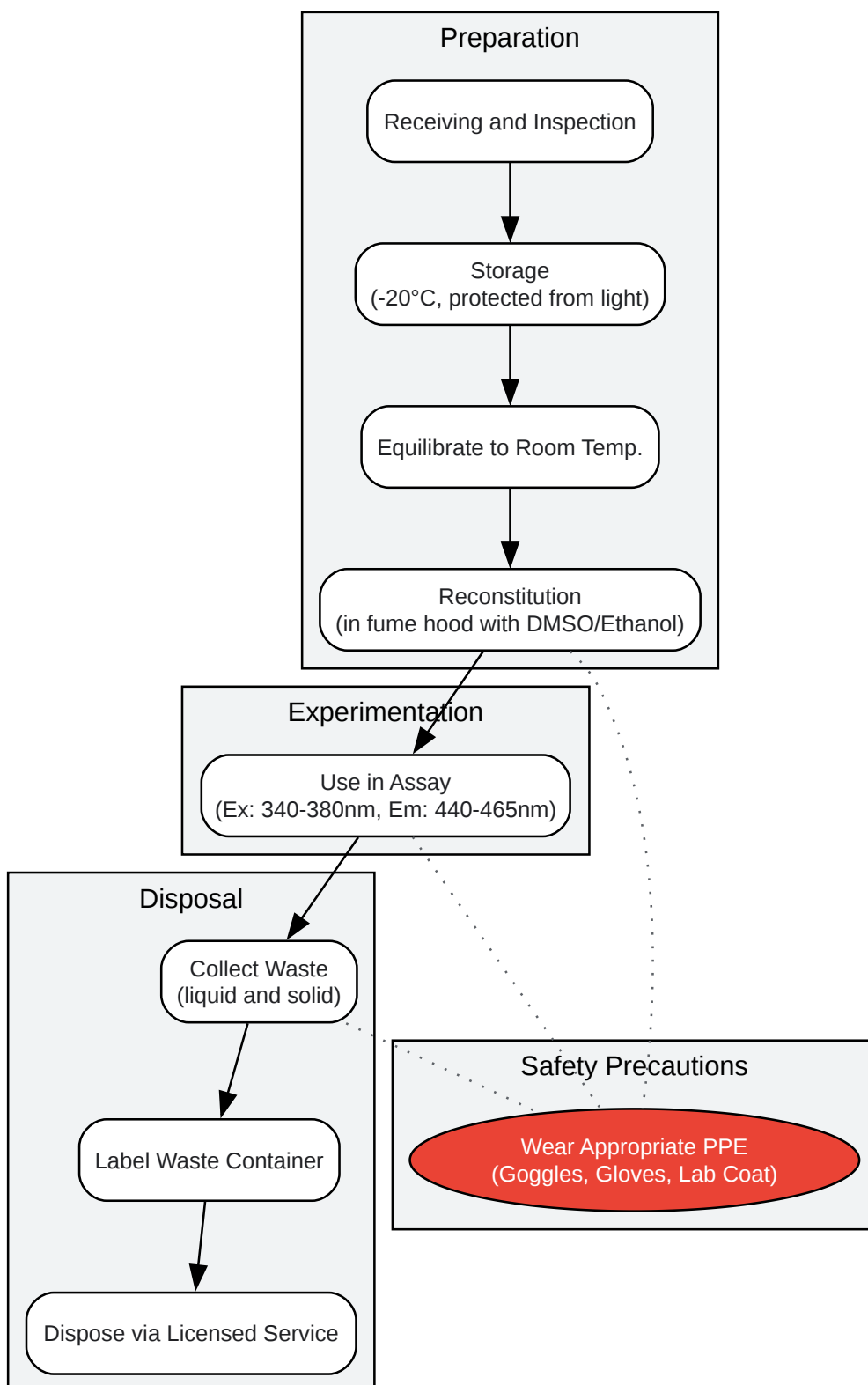
- Collect all waste containing **Z-Gly-Pro-AMC** in designated, clearly labeled chemical waste containers.

- Do not dispose of the chemical down the drain or in regular trash.[\[6\]](#)
- Follow all institutional, local, state, and federal regulations for chemical waste disposal.[\[6\]](#)
- One recommended method for disposal is to dissolve the compound in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.
[\[6\]](#)

V. Quantitative Data Summary

Property	Value	Source(s)
Molecular Weight	463.48 g/mol	[2] [3]
Appearance	White to off-white solid	[2] [4]
Storage (Solid)	-20°C, protect from light	[2] [3]
Storage (In Solvent)	-80°C (6 months); -20°C (1 month), protect from light	[2] [3]
Solubility	DMSO: ≥125 mg/mL; Ethanol: ≥10 mg/mL	[3] [5]
Excitation Wavelength	340-380 nm	[1] [2] [3] [5]
Emission Wavelength	440-465 nm	[1] [2] [3] [5]

VI. Experimental Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **Z-Gly-Pro-AMC**.

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